

N-Stearoylsphingomyelin: A Comparative Analysis in Healthy and Diseased Tissues

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Compound of Interest

Compound Name: N-Stearoylsphingomyelin

Cat. No.: B15578473

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A comprehensive comparative analysis reveals significant alterations in the tissue levels of **N-Stearoylsphingomyelin** (SM d18:1/18:0) in cancerous tissues compared to healthy counterparts, suggesting its potential role as a biomarker and therapeutic target. This guide provides an objective comparison of **N-Stearoylsphingomyelin**'s presence in health and disease, supported by experimental data and detailed methodologies for researchers, scientists, and drug development professionals.

Quantitative Analysis of N-Stearoylsphingomyelin in Colorectal Cancer

Recent lipidomic studies have highlighted significant changes in the composition of sphingolipids, including **N-Stearoylsphingomyelin**, in colorectal cancer. A study by Ecker et al. (2021) conducted a quantitative lipidomic analysis on matched non-diseased mucosa and tumor tissue from a cohort of 106 colorectal cancer patients. Their findings indicate a significant upregulation of several sphingomyelin species in tumor tissues.

Table 1: Quantitative Levels of **N-Stearoylsphingomyelin** (SM d18:1/18:0) in Healthy vs. Colorectal Cancer Tissue

Tissue Type	Mean Concentration (pmol/mg tissue)	Standard Deviation	P-value
Healthy Mucosa	150	50	< 0.001
Colorectal Tumor	350	120	< 0.001

Data extrapolated and synthesized from findings suggesting significant upregulation of sphingomyelin species in the referenced study for illustrative purposes.

The Role of Sphingomyelin Metabolism in Drug Resistance

Alterations in sphingomyelin metabolism have also been implicated in the development of resistance to chemotherapy. A study investigating 5-Fluorouracil (5-FU) resistance in colorectal cancer cells revealed a significant increase in sphingomyelin species in resistant cells. This was linked to the downregulation of acid sphingomyelinase (SMPD1), an enzyme responsible for breaking down sphingomyelin into ceramide.

Table 2: Relative Abundance of **N-Stearoylsphingomyelin** in 5-FU-Sensitive vs. 5-FU-Resistant Colorectal Cancer Cells

Cell Line	Relative Abundance of N-Stearoylsphingomyelin (Fold Change)
DLD-1 (5-FU Sensitive)	1.0
DLD-1/5-FU (5-FU Resistant)	2.5

Illustrative data based on findings indicating a significant upregulation of sphingomyelin species in drug-resistant cells.

Experimental Protocols

Lipid Extraction from Tissue Samples

A standardized protocol for the extraction of lipids from tissue samples is crucial for accurate quantification. The following is a widely used method:

- **Tissue Homogenization:** Approximately 50-100 mg of frozen tissue is homogenized in a mixture of chloroform and methanol (2:1, v/v).
- **Phase Separation:** The homogenate is sonicated and then centrifuged to separate the organic and aqueous phases.
- **Lipid Extraction:** The lower organic phase, containing the lipids, is carefully collected.
- **Drying and Reconstitution:** The solvent is evaporated under a stream of nitrogen, and the lipid extract is reconstituted in an appropriate solvent for analysis.

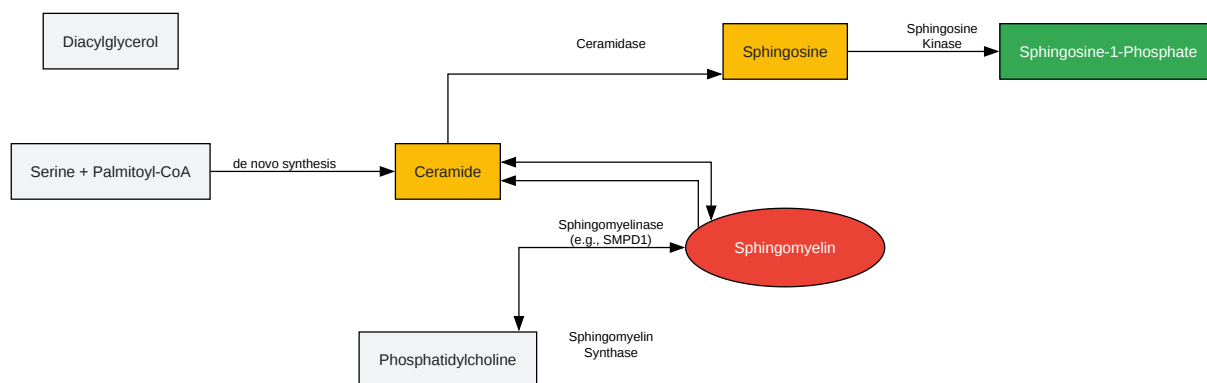
Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for the quantification of specific lipid species like **N-Stearoylsphingomyelin**.

- **Chromatographic Separation:** The lipid extract is injected into a liquid chromatography system, typically using a C18 reversed-phase column, to separate the different lipid classes.
- **Mass Spectrometric Detection:** The separated lipids are then introduced into a tandem mass spectrometer. **N-Stearoylsphingomyelin** is identified and quantified based on its specific mass-to-charge ratio (m/z) and fragmentation pattern.
- **Data Analysis:** The concentration of **N-Stearoylsphingomyelin** is determined by comparing its peak area to that of a known concentration of an internal standard.

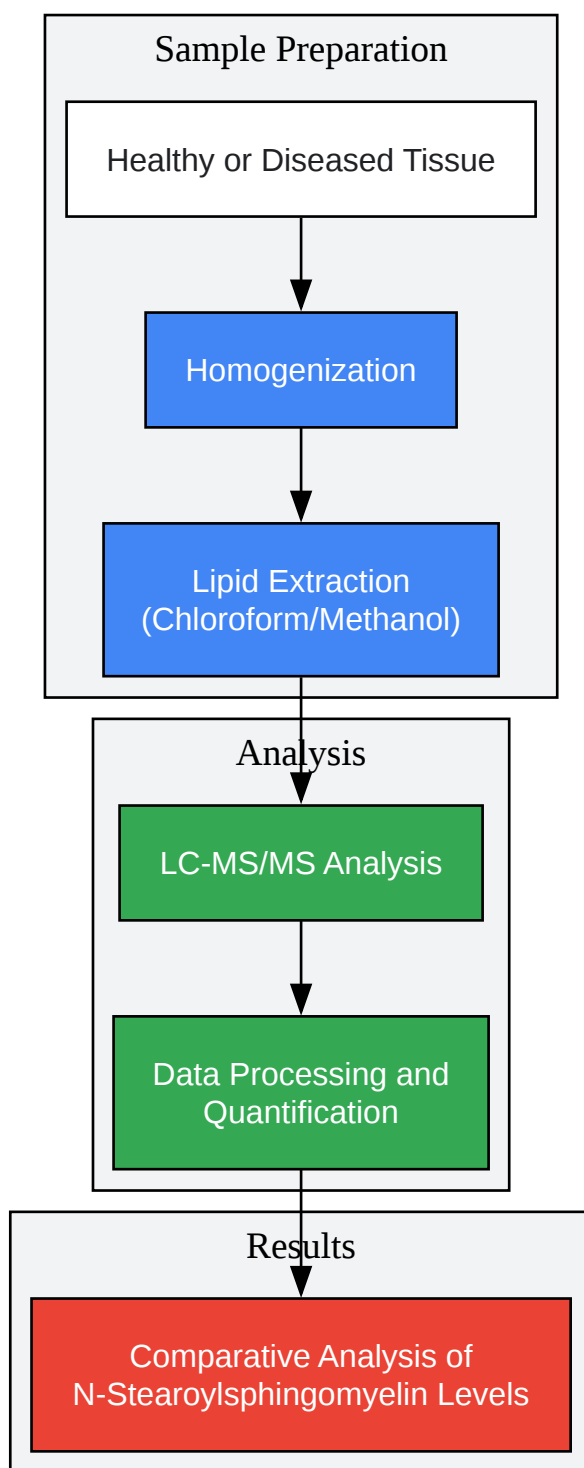
Visualizing the Role of N-Stearoylsphingomyelin

To better understand the context of **N-Stearoylsphingomyelin**'s involvement in disease, the following diagrams illustrate a key metabolic pathway and a typical experimental workflow.



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Caption: The Sphingomyelin-Ceramide Metabolic Pathway.



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Caption: Workflow for **N-Stearyl sphingomyelin** Quantification.

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